

Chemical formula and molecular weight of Methyl eichlerianate.

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Compound of Interest

Compound Name: Methyl eichlerianate

Cat. No.: B1154051

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Methyl Eichlerianate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the currently available information on **Methyl eichlerianate**, a triterpenoid compound. The document is intended to serve as a foundational resource for researchers and professionals in the field of drug development and natural product chemistry.

Core Compound Identification

Methyl eichlerianate has been identified with the following chemical and physical properties:

| Property | Value | Source |
|------------------------|--|---|
| Chemical Formula | C ₃₁ H ₅₂ O ₄ | [1] [2] |
| Molecular Weight | 488.753 g/mol | [1] |
| CAS Number | 56421-12-6 | [1] |
| Compound Type | Triterpenoid | [1] |
| Physical Description | Powder | [1] |
| Purity | 95%~99% (as per supplier) | [1] |
| Identification Methods | Mass Spectrometry, NMR | [1] |

Biological Activity and Experimental Data

A comprehensive search of publicly available scientific literature and databases did not yield specific experimental protocols, detailed biological activities, or established signaling pathways for **Methyl eichlerianate**. While the compound is commercially available for research purposes, published studies detailing its pharmacological effects, mechanism of action, or extensive experimental evaluation appear to be limited.

Referenced literature associated with the commercial availability of **Methyl eichlerianate** suggests its inclusion in studies published in journals such as the Malaysian Journal of Analytical Sciences, Biomaterials, Free Radical Research, and the Journal of Agricultural and Food Chemistry. However, the specific context and findings related to **Methyl eichlerianate** within these publications could not be readily accessed or verified through open-source searches.

Future Research Directions

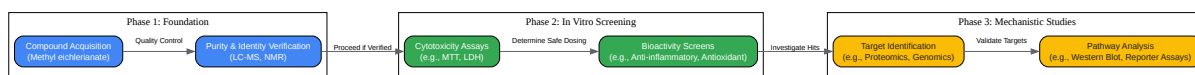
The lack of detailed public information on the biological activities of **Methyl eichlerianate** presents an opportunity for novel research. As a triterpenoid, a class of compounds known for a wide range of pharmacological properties, including anti-inflammatory, anti-cancer, and anti-viral activities, **Methyl eichlerianate** represents a candidate for further investigation.

Future research could focus on:

- In vitro screening: Assessing the cytotoxic, anti-inflammatory, antioxidant, and antimicrobial properties of **Methyl eichlerianate** against various cell lines and microbial strains.
- Mechanism of action studies: Elucidating the specific cellular targets and signaling pathways modulated by **Methyl eichlerianate**.
- In vivo studies: Evaluating the efficacy and safety of **Methyl eichlerianate** in animal models of disease.

Logical Relationship: Research Initiation Workflow

The following diagram outlines a logical workflow for initiating research on a compound with limited existing data, such as **Methyl eichlerianate**.



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A logical workflow for initiating research on **Methyl eichlerianate**.

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References

- 1. CAS 56421-12-6 | Methyl eichlerianate [phytopurify.com]
- 2. dokumen.pub [dokumen.pub]
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